

Neopentyl glycol diacrylate chemical structure and properties

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Compound of Interest

Compound Name: *Neopentyl glycol diacrylate*

Cat. No.: *B1215655*

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An In-depth Technical Guide to **Neopentyl Glycol Diacrylate (NPGDA)**

Introduction

Neopentyl glycol diacrylate (NPGDA) is a difunctional monomer characterized by a neopentyl glycol backbone with two acrylate functional groups. Its unique structure, featuring a quaternary carbon, imparts significant thermal stability, weather resistance, and hydrolytic stability to the polymers it forms. NPGDA is a low-viscosity, fast-curing liquid that readily undergoes polymerization upon exposure to ultraviolet (UV) light or electron beam (EB) radiation.^{[1][2]} These properties make it a crucial component in a wide array of applications, including radiation-cured coatings, inks, adhesives, and photopolymers.^{[3][4]} This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key experimental protocols relevant to researchers and scientists.

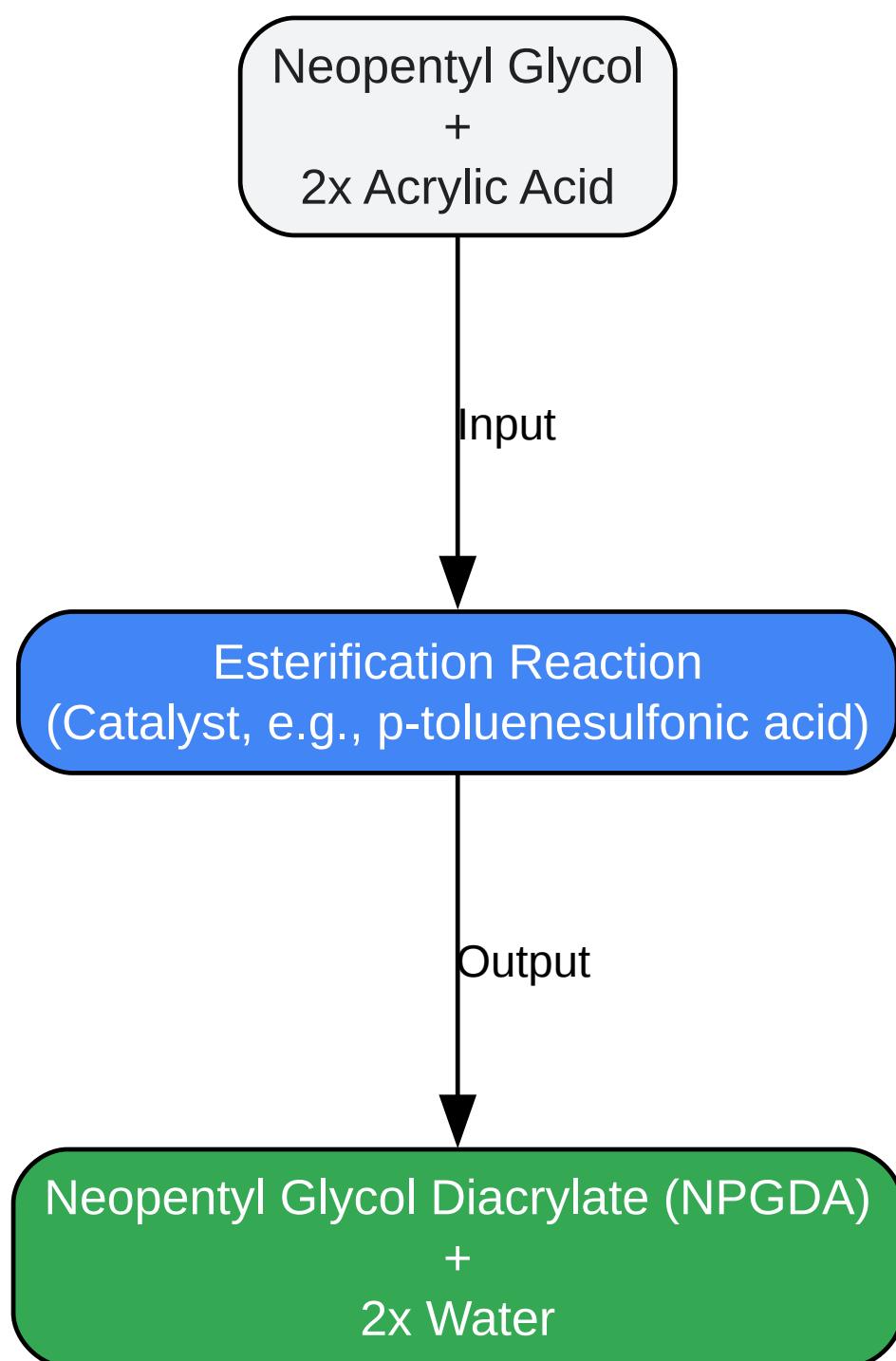
Chemical Structure and Identification

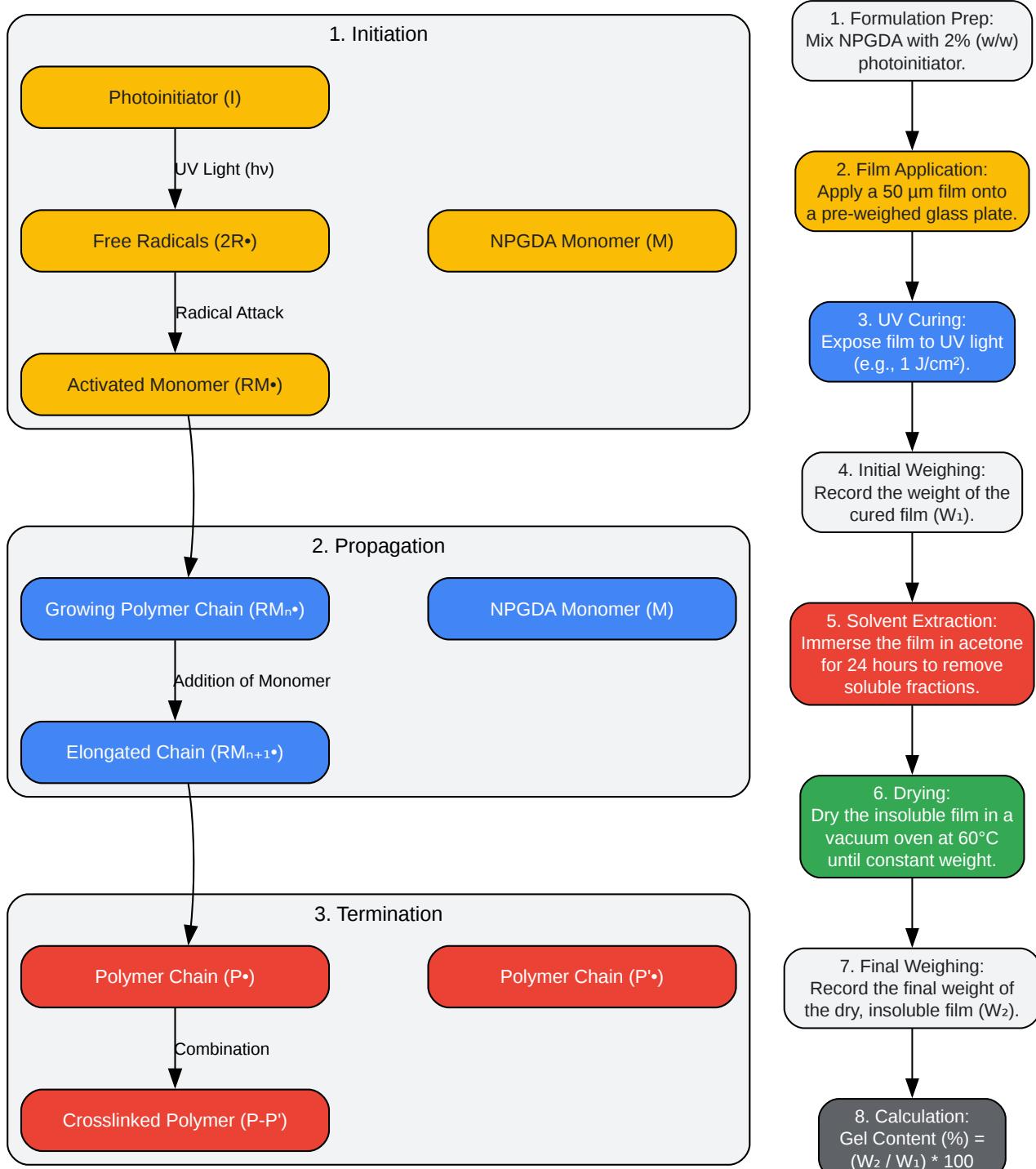
NPGDA is formed from the esterification of neopentyl glycol with two molecules of acrylic acid.^[5] The chemical formula for NPGDA is $C_{11}H_{16}O_4$.^{[3][6]}

Table 1: Chemical Identification and Nomenclature of NPGDA

Identifier	Value
IUPAC Name	(2,2-dimethyl-3-prop-2-enyloxypropyl) prop-2-enoate[7]
CAS Number	2223-82-7[6][8]
Molecular Formula	C ₁₁ H ₁₆ O ₄ [3][4]
Molecular Weight	212.24 g/mol [3][6][8]
Synonyms	2,2-Dimethyl-1,3-propanediol diacrylate, NPGDA, SR 247[4][7]
InChI Key	MXFQRSUWYYSPOC-UHFFFAOYSA-N[8]
SMILES String	CC(C)(COC(=O)C=C)COC(=O)C=C[8]

The logical relationship for the synthesis of NPGDA is visualized below.





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